A Senior Application Scientist's Technical Guide to Methyl 2-cyclopropylacetate

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Compound of Interest

Compound Name:	*Methyl 2-cyclopropylacetate*
CAS No.:	*34108-21-9*
Cat. No.:	*B1267312*

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Abstract

Methyl 2-cyclopropylacetate is a valuable chemical entity characterized by the fusion of a strained cyclopropyl ring with a methyl ester functional group. This guide provides an in-depth examination of its core scientific principles, from fundamental identifiers and physicochemical properties to its synthesis and critical role in modern medicinal chemistry. The unique structural attributes of the cyclopropyl moiety impart significant advantages in drug design, including enhanced metabolic stability and target potency, making this compound a key building block in the synthesis of advanced pharmaceutical intermediates. This document serves as a technical resource, offering detailed experimental protocols, safety and handling procedures, and an exploration of the chemical reactivity that underpins its utility.

Core Compound Identification

Precise identification is the foundation of reproducible science. **Methyl 2-cyclopropylacetate** is cataloged across major chemical databases with the following key identifiers.

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Identifier	Value	Source
InChIKey	CRBILHZMYDIQRQ-UHFFFAOYSA-N	[1][2]
IUPAC Name	methyl 2-cyclopropylacetate	[1]
CAS Number	34108-21-9	[1]
Molecular Formula	$C_6H_{10}O_2$	[1][2]
SMILES	COC(=O)CC1CC1	[1]
Synonyms	Cyclopropylacetic acid methyl ester, 2-cyclopropylacetic acid methyl ester	[2]

Physicochemical and Spectroscopic Profile

The physical properties of **Methyl 2-cyclopropylacetate** define its behavior in experimental settings. Its structural integrity is confirmed through standard spectroscopic techniques.

Physicochemical Data

Property	Value
Molecular Weight	114.14 g/mol
Appearance	Colorless Liquid
Purity	Typically ≥98%

Spectroscopic Data

Definitive structural confirmation of **Methyl 2-cyclopropylacetate** relies on a combination of spectroscopic methods. Commercially available reference spectra include:

- ^{13}C NMR Spectroscopy[1]
- Infrared (IR) Spectroscopy[1]

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- Gas Chromatography-Mass Spectrometry (GC-MS)[1]

The presence of the strained three-membered ring and the ester carbonyl group provides characteristic signals in these spectra, allowing for unambiguous identification and quality control.

Synthesis Protocol: Palladium(II)-Catalyzed Cyclopropanation

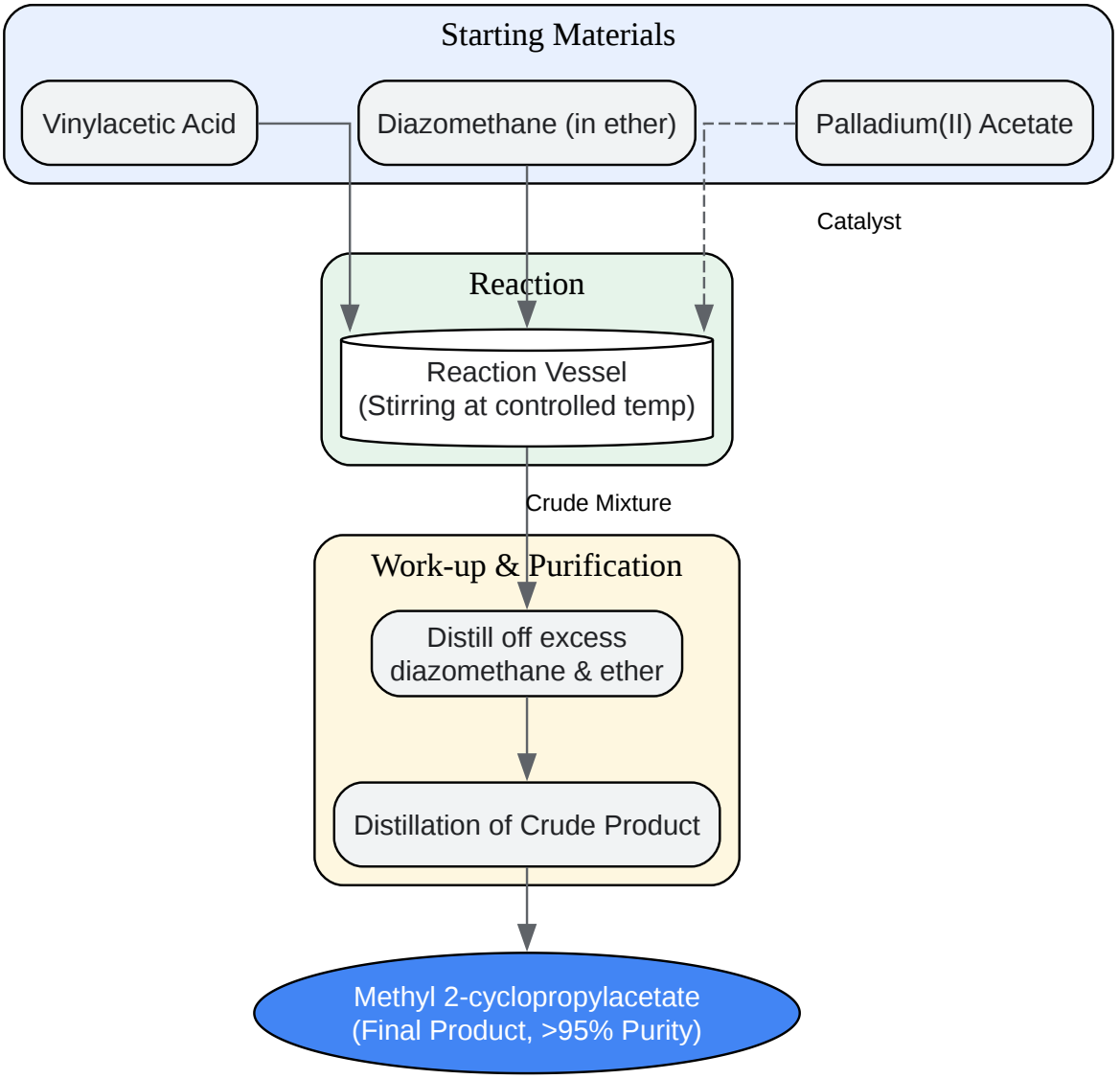
The synthesis of **Methyl 2-cyclopropylacetate** can be efficiently achieved via a palladium-catalyzed reaction between vinylacetic acid and diazomethane.[3][4] This method offers a high yield by promoting the cyclopropanation of the vinyl group while simultaneously esterifying the carboxylic acid.[4]

Causality of Component Selection:

- Palladium(II) Acetate: This catalyst is selected for its proven efficacy in mediating carbene transfer from diazomethane to alkenes, which is the core mechanism of the cyclopropanation.
- Diazomethane: Serves as the carbene source for building the cyclopropyl ring and as the methylating agent for the esterification of the carboxylic acid. An excess is used to drive both reactions to completion.[4]
- Vinylacetic Acid: The alkene-containing substrate that undergoes cyclopropanation.[4]

Experimental Workflow

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Caption: Workflow for Palladium-Catalyzed Synthesis.

Step-by-Step Protocol:

- Catalyst Preparation: In a suitable reaction vessel, dissolve Palladium(II) acetate in a minimal amount of an appropriate solvent.
- Substrate Addition: Add vinylacetic acid to the reaction vessel.

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- Reaction Initiation: Cool the mixture and slowly add a solution of diazomethane in ether. The addition should be controlled to manage the evolution of nitrogen gas.[4]
- Reaction Monitoring: Continue the reaction until the evolution of nitrogen ceases, indicating the consumption of the limiting reagent.[4] This process facilitates both the cyclopropanation of the double bond and the esterification of the acid.
- Quenching and Work-up: Carefully distill off the excess diazomethane and ether solvent.
- Purification: The resulting crude product is purified by distillation to yield **Methyl 2-cyclopropylacetate** with high purity (typically >95%).[4]

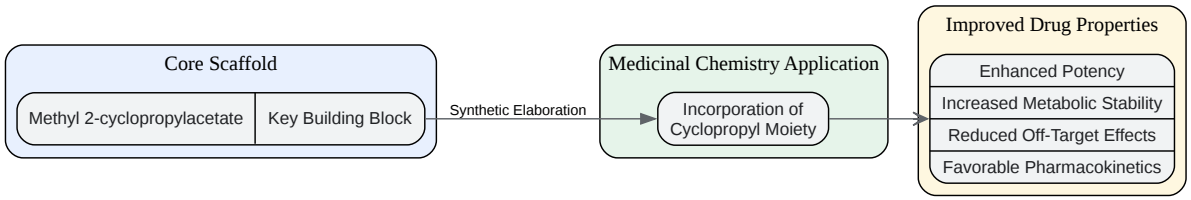
Role in Drug Discovery and Development

The cyclopropyl group is a "privileged" scaffold in medicinal chemistry, frequently utilized to overcome common challenges in drug development.[5] Its incorporation, as seen in **Methyl 2-cyclopropylacetate**, serves as a strategic design element.

Key Advantages of the Cyclopropyl Moiety

- Metabolic Stability: The C-H bonds of a cyclopropyl ring are stronger than those in typical aliphatic chains, making the moiety more resistant to metabolic oxidation by cytochrome P450 enzymes. This can increase the half-life of a drug candidate.[5][6]
- Enhanced Potency: The rigid, planar structure of the ring restricts the conformational flexibility of the molecule. This pre-organization for binding to a biological target can lead to a more favorable entropic profile upon binding, thereby increasing potency.[5]
- Reduced Off-Target Effects: By locking the molecule into a specific conformation, the cyclopropyl group can improve selectivity for the intended target and reduce binding to off-target proteins, thus minimizing side effects.[5]
- Isosteric Replacement: The cyclopropyl ring is often used as a rigid isostere for a gem-dimethyl group or a carbon-carbon double bond, allowing chemists to fine-tune steric and electronic properties while maintaining or improving biological activity.[6]

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